

Chemical Identity of Tricyclamol Chloride

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

Get Quote

The table below summarizes the core identifiers and chemical properties of **Tricyclamol chloride** as found in the technical data sheets [1] [2] [3].

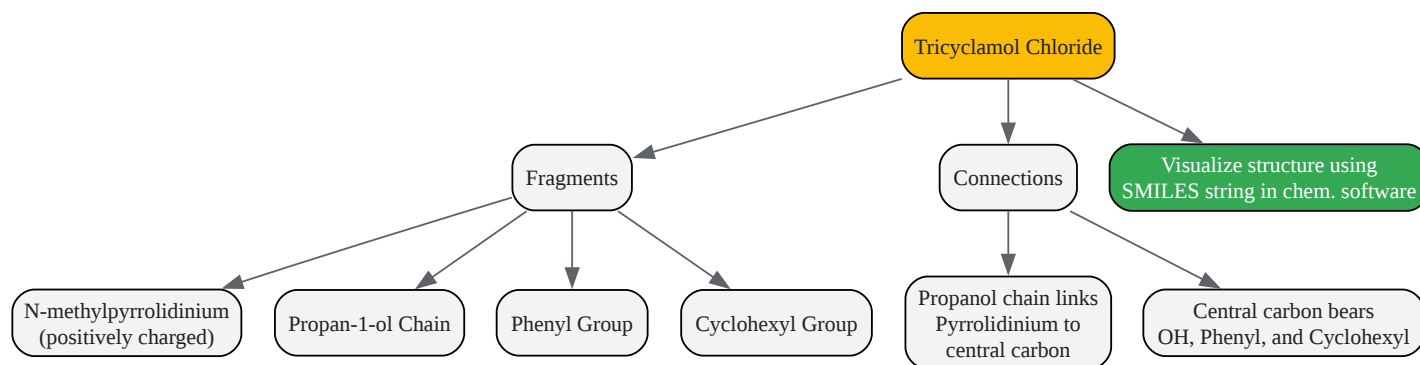
Property	Specification
CAS Number	3818-88-0 [1] [2] [3]
EINECS Number	223-311-5 [1] [2] [3]
Molecular Formula	C ₂₀ H ₃₂ ClNO [4] [2] or C ₂₀ H ₃₂ NO.Cl [1] [3] [5]
Molecular Weight	337.932 g/mol [1] [3] [5] (or 338.93500 [6])
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [2]
Melting Point	226-227 °C (decomposes) [1] [3] [5]
Chemical Description	A racemate [1] [3] [5]

Structural Information and Diagram

The search results provide several representations of the compound's structure, which can be crucial for understanding its properties [2] [6].

- **Canonical SMILES:** C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-] [2]
- **InChI Key:** PISKUTGWQHZKIK-UHFFFAOYSA-M [2]
- **Other Names:** The compound is known by several synonyms, including **Elorine chloride**, **Lergine chloride**, and **Tricoloid chloride** [2] [6].

Based on the SMILES notation, the molecular structure can be visualized as follows. The diagram illustrates the connection of its key components: the protonated methylpyrrolidinium group, the propanol chain, and the cyclohexyl and phenyl rings attached to the central carbon.



[Click to download full resolution via product page](#)

Research and Sourcing Considerations

- **Commercial Sourcing:** The compound is listed by specialty chemical suppliers like Shanghai Hao Zhun Biological Technology Co., Ltd. [1] [5] and American Custom Chemicals Corporation, which lists a 5mg sample with 95% purity for \$498.93 [3]. This suggests it is a high-cost, specialized chemical for research purposes.
- **Synthesis Information:** One literature source for its preparation is a 1954 patent by E. Lilly and Co. [6]. This indicates its potential historical interest as a pharmaceutical compound.
- **Regulatory Note:** One source indicates that, according to laws related to "patent products," the sale of **Tricyclamol chloride** may be prohibited [5]. Researchers should verify the legal and regulatory status in their region before procurement.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. tricyclamol chloride CAS#: 3818-88-0 [amp.chemicalbook.com]
2. CAS 3818-88-0 Tricyclamol - Alfa chloride Chemistry [alfa-chemistry.com]
3. tricyclamol chloride | 3818-88-0 [amp.chemicalbook.com]
4. Tricyclamol Chloride | C₂₀H₃₂ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. CAS#: 3818-88-0 tricyclamol chloride [chemicalbook.com]
6. | CAS#:3818-88-0 | Chemsrcc tricyclamol chloride [chemsrc.com]

To cite this document: Smolecule. [Chemical Identity of Tricyclamol Chloride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b584187#tricyclamol-chloride-einecs-223-311-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com